Spectroscopic Analysis of 6-Phenyldodecane: A Technical Overview

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Compound of Interest

Compound Name:	*6-Phenyldodecane*
CAS No.:	*2719-62-2*
Cat. No.:	*B1195952*

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This guide provides a detailed examination of the spectroscopic data for **6-phenyldodecane**, an alkylbenzene compound. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis. This document compiles available mass spectrometry data and outlines the general experimental protocols for nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectroscopy.

Data Presentation

While a complete experimental dataset for **6-phenyldodecane** is not publicly available for all spectroscopic techniques, this section summarizes the known data. For comparative purposes, data for the related compound, (E)-6-phenyl-6-dodecene, is also presented where available, with clear distinctions made.

Mass Spectrometry (MS) Data for 6-Phenyldodecane

Mass spectrometry of **6-phenyldodecane**, using electron ionization (EI), results in fragmentation of the molecule. The mass-to-charge ratio (m/z) of these fragments provides valuable information about the compound's structure.[1] The molecular weight of **6-phenyldodecane** is 246.43 g/mol .[2]

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m/z	Relative Intensity	Possible Fragment
91	100% (Base Peak)	Tropylium ion ($[C_7H_7]^+$)
105	Moderate	$[C_8H_9]^+$
119	Moderate	$[C_9H_{11}]^+$
175	Low	Loss of a pentyl radical
246	Low (Molecular Ion)	$[C_{18}H_{30}]^+$

Data sourced from the NIST Chemistry WebBook.[1][2]

Nuclear Magnetic Resonance (NMR) Data

Specific ^1H and ^{13}C NMR data for **6-phenyldodecane** are not readily available in public databases. However, the following data for the structurally related compound (E)-6-phenyl-6-dodecene is provided for reference.[3]

^1H NMR of (E)-6-Phenyl-6-dodecene (in $CDCl_3$):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
0.85	t	3H	$-CH_3$
0.90	t	3H	$-CH_3$
1.24–1.50	m	12H	$-CH_2-$
2.18	q	2H	Allylic $-CH_2-$
2.47	t	2H	Allylic $-CH_2-$
5.64	t	1H	Vinylic -CH=
7.18–7.35	m	5H	Aromatic C-H

^{13}C NMR of (E)-6-Phenyl-6-dodecene (in $CDCl_3$):

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Chemical Shift (δ) ppm	Assignment
14.25, 14.28	-CH_3
22.70, 22.81	-CH_2-
28.62, 28.73	-CH_2-
29.79, 29.88	-CH_2-
31.85, 32.03	-CH_2-
126.50, 126.51	Aromatic C-H
128.29	Aromatic C-H
129.36	Vinylic C-H
140.25	Aromatic C (quaternary)
143.73	Vinylic C (quaternary)

Infrared (IR) Spectroscopy Data

Publicly accessible, detailed IR spectra for **6-phenyldodecane** are limited. However, characteristic absorption bands for alkylbenzenes can be predicted. For reference, some IR data for (E)-6-phenyl-6-dodecene is available.[3]

Characteristic IR Absorptions for Alkylbenzenes:

Frequency (cm^{-1})	Vibration	Intensity
3100-3000	Aromatic C-H Stretch	Medium to Weak
2960-2850	Aliphatic C-H Stretch	Strong
1600, 1450	Aromatic C=C Stretch	Medium to Weak
750-700	Aromatic C-H Bend (out-of-plane)	Strong

IR Data for (E)-6-Phenyl-6-dodecene (neat):[3]

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- 2926 cm^{-1} (C-H stretch)
- 1444 cm^{-1}
- 758 cm^{-1}
- 697 cm^{-1}

Experimental Protocols

The following sections describe generalized experimental protocols for the spectroscopic techniques discussed. These are intended as a guide and may require optimization based on the specific instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules by observing the magnetic properties of atomic nuclei.[4]

Sample Preparation:

- Dissolve 5-10 mg of the purified **6-phenyldodecane** in approximately 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$).
- Transfer the solution to a clean NMR tube.
- An internal standard, such as tetramethylsilane (TMS), may be added to provide a reference point (0 ppm) for the chemical shifts.[5]

Data Acquisition:

- The NMR tube is placed into the spectrometer's magnet.[5]
- For ^{1}H NMR, a standard pulse sequence is used to acquire the spectrum. Key parameters to consider are the number of scans, relaxation delay, and acquisition time.
- For ^{13}C NMR, a proton-decoupled sequence is typically used to simplify the spectrum, resulting in single lines for each unique carbon atom.

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Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions.[6]

Sample Introduction and Ionization:

- The sample is introduced into the mass spectrometer, often after separation by gas chromatography (GC-MS).[7]
- The molecules are vaporized and then ionized.[8] A common method for non-polar compounds like **6-phenyldodecane** is electron ionization (EI), where a high-energy electron beam knocks an electron from the molecule, forming a radical cation (molecular ion).[7]

Mass Analysis and Detection:

- The newly formed ions are accelerated into a mass analyzer.[7]
- The mass analyzer, which can be a magnetic sector, quadrupole, or time-of-flight tube, separates the ions based on their mass-to-charge ratio.[8]
- A detector records the abundance of each ion, generating a mass spectrum.[7]

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes molecular vibrations.[9] The absorption frequencies are characteristic of the functional groups present in the molecule.[10]

Sample Preparation:

- For a liquid sample like **6-phenyldodecane**, the simplest method is to place a drop of the neat (undiluted) liquid between two salt plates (e.g., NaCl or KBr).[10]
- Alternatively, the sample can be dissolved in a solvent that has minimal IR absorption in the region of interest (e.g., carbon tetrachloride, CCl_4), and the solution is placed in a sample cell.[10]

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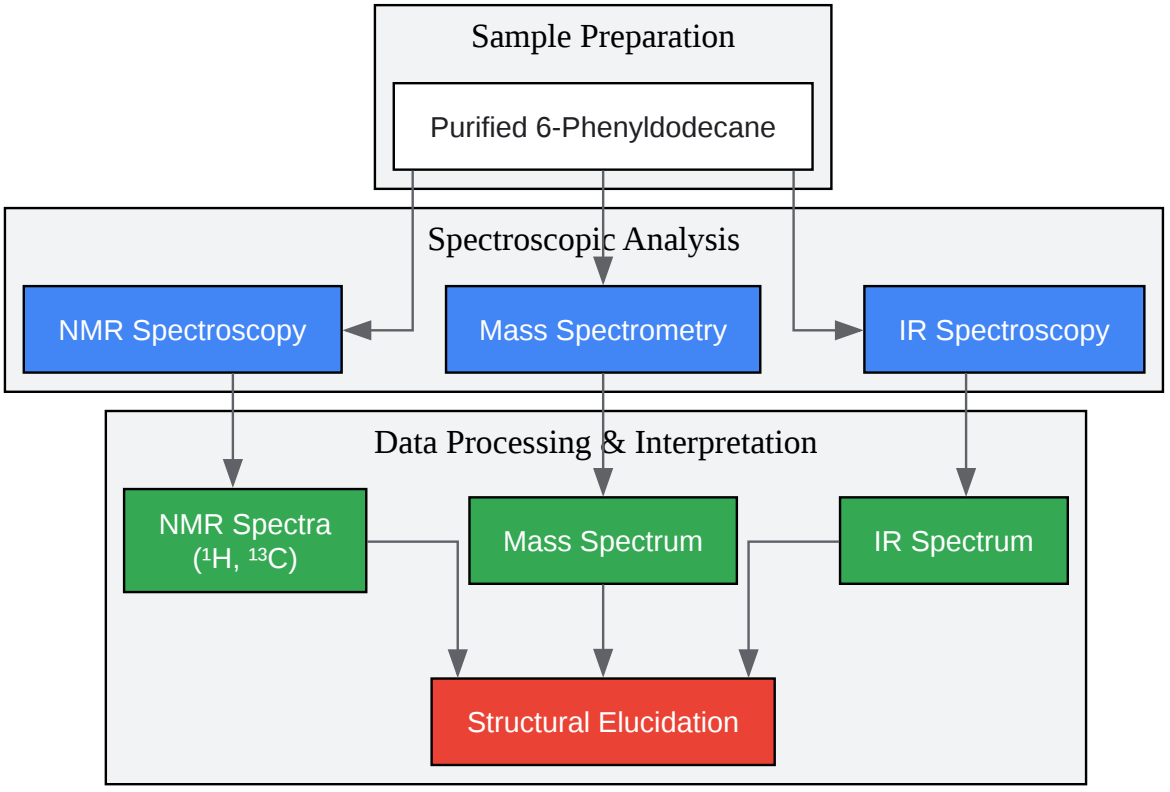
Data Acquisition:

- The sample is placed in the path of an IR beam.
- The instrument measures the amount of light transmitted through the sample at different frequencies.
- The resulting spectrum is a plot of transmittance or absorbance versus wavenumber (cm^{-1}).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **6-phenyldodecane**.



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Caption: General workflow for spectroscopic analysis of an organic compound.

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